

Spectroscopic Characterization of 3-(Bromomethyl)-1,1-difluorocyclobutane: A Technical Guide

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Compound of Interest

Compound Name: 3-(Bromomethyl)-1,1-difluorocyclobutane

Cat. No.: B1524637

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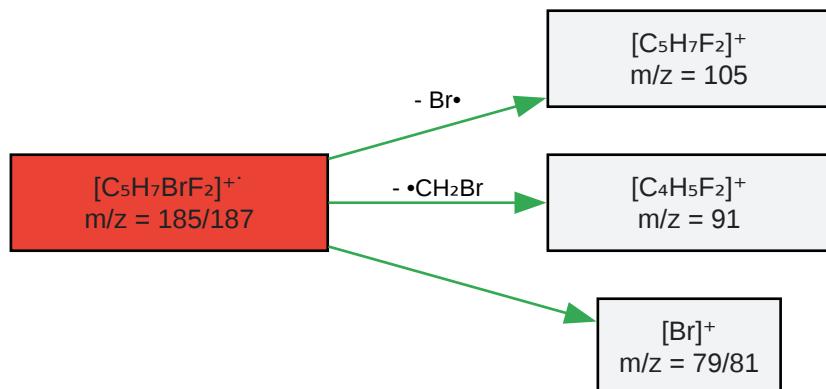
Introduction

3-(Bromomethyl)-1,1-difluorocyclobutane (CAS No. 1252934-30-7) is a valuable building block in medicinal chemistry and materials science.^{[1][2]} The unique combination of a strained, rigid cyclobutane core, geminal fluorine atoms, and a reactive bromomethyl group makes it an attractive scaffold for the synthesis of novel compounds with tailored properties. The fluorine atoms can enhance metabolic stability, binding affinity, and lipophilicity, while the bromomethyl handle allows for a variety of chemical transformations.^[2]

Accurate and comprehensive spectroscopic characterization is paramount to confirm the identity, purity, and structure of **3-(Bromomethyl)-1,1-difluorocyclobutane**. This in-depth technical guide provides a detailed analysis of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound. While experimental spectra for this specific molecule are not readily available in the public domain, this guide, grounded in established spectroscopic principles and data from analogous structures, offers a robust predictive framework for researchers.

Molecular Structure and Key Features

A clear understanding of the molecular structure is fundamental to interpreting its spectroscopic data.



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References

- 1. 3-(Bromomethyl)-1,1-difluorocyclobutane [myskinrecipes.com]
- 2. 3-(bromomethyl)-1,1-difluorocyclopentane [myskinrecipes.com]
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